

# Hexachloroethane: A Comprehensive Technical Guide to its Sublimation Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Hexachloroethane

Cat. No.: B051795

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the sublimation temperature and pressure of **hexachloroethane**. The following sections detail the physicochemical properties related to its sublimation, comprehensive experimental protocols for measurement, and visual representations of its phase behavior and relevant experimental setups.

## Quantitative Data on Hexachloroethane Sublimation

**Hexachloroethane** is a colorless, crystalline solid with a distinct camphor-like odor that undergoes sublimation under standard atmospheric conditions.<sup>[1][2]</sup> The transition from a solid to a gaseous state without passing through a liquid phase is a key characteristic of this compound. A summary of the critical quantitative data related to its sublimation and phase transitions is presented in Table 1.

| Property                             | Value             | Source |
|--------------------------------------|-------------------|--------|
| Sublimation Point                    | 184.7 °C          | [2]    |
| ~185 °C                              | [1]               |        |
| 183-185 °C (decomposes)              |                   |        |
| 186 °C                               |                   |        |
| Triple Point                         | 186.8 °C          | [2][3] |
| Vapor Pressure                       | 0.2 mmHg at 20 °C | [1]    |
| 0.4 mmHg at 20 °C                    |                   |        |
| 0.5 mm Hg at 20 °C                   |                   |        |
| 0.8 mmHg at 30 °C                    |                   |        |
| 9.5 ± 0.6 mm Hg at 72.0 ± 1.0 °C     |                   |        |
| Heat of Sublimation                  | 12.2 kcal/mol     | [2]    |
| 14.1 ± 0.2 kcal/mol (triclinic form) |                   |        |
| 12.2 ± 0.2 kcal/mol (cubic form)     |                   |        |

A notable study by Ivin and Dainton (1947) provided detailed measurements of the vapor pressure of solid **hexachloroethane** over a range of temperatures. They identified a transition between the triclinic and cubic crystalline forms at 72 °C. The vapor pressure for each form can be described by the following equations:

- Triclinic form (< 72 °C):  $\log_{10} P(\text{mm Hg}) = -3077/T + 9.890$
- Cubic form (> 72 °C):  $\log_{10} P(\text{mm Hg}) = -2668/T + 8.717$

# Experimental Protocols for Sublimation and Vapor Pressure Measurement

The determination of the sublimation temperature and vapor pressure of a solid like **hexachloroethane** can be performed using several established methods. The static method is a common and accurate technique for measuring the vapor pressure of solids and liquids.

## Static Method for Vapor Pressure Determination

This method involves placing the solid sample in a closed, evacuated system and measuring the pressure of the vapor in thermodynamic equilibrium with the solid at a specific temperature.

Apparatus:

- A sample container (isoteniscope) connected to a vacuum pump and a pressure measuring device (manometer or pressure transducer).
- A constant temperature bath with a transparent window for observation.
- A vacuum pump capable of reducing the pressure to a negligible level.
- A temperature-controlled heating and stirring system for the bath.

Procedure:

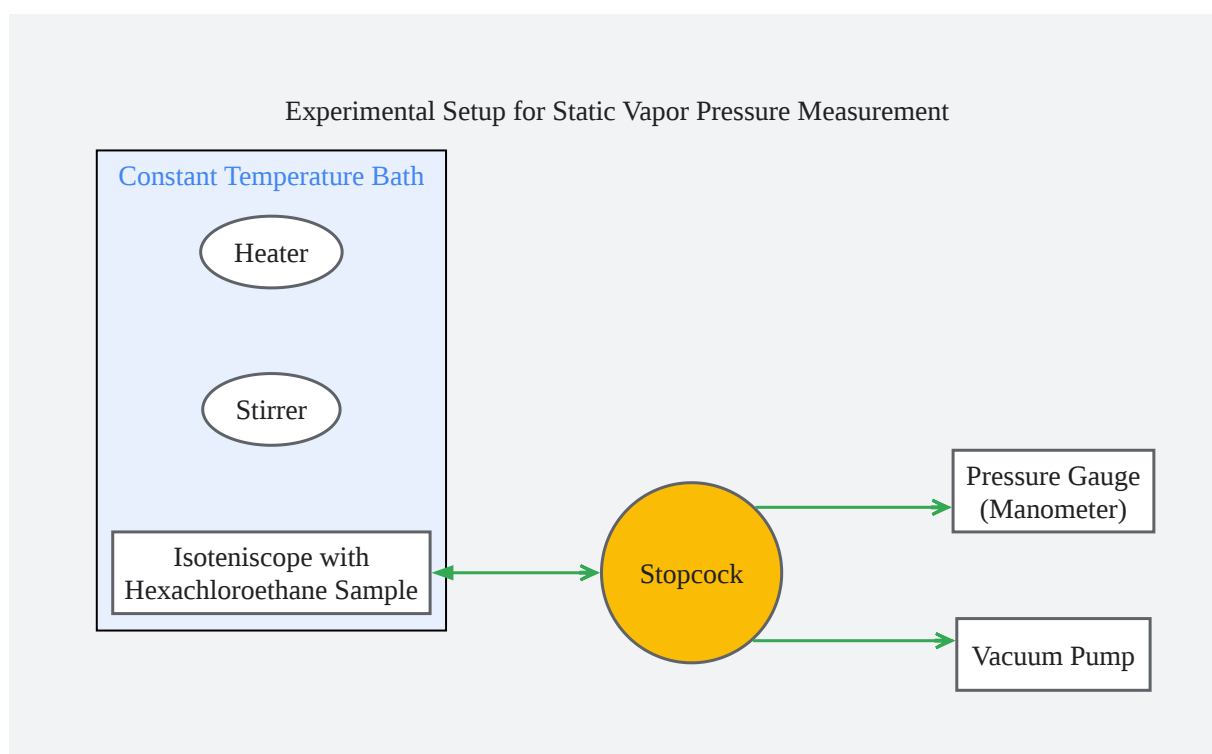
- **Sample Preparation:** A small amount of purified **hexachloroethane** is placed in the sample container.
- **Degassing:** The system is evacuated to remove air and other volatile impurities. The sample may be gently heated during evacuation to facilitate the removal of adsorbed gases.
- **Temperature Equilibration:** The sample container is immersed in the constant temperature bath, which is set to the desired temperature. The system is allowed to reach thermal equilibrium.
- **Vapor Pressure Measurement:** Once the temperature has stabilized, the system is isolated from the vacuum pump. The pressure inside the system, which is the vapor pressure of the

**hexachloroethane** at that temperature, is recorded.

- Data Collection: The procedure is repeated at various temperatures to obtain a set of vapor pressure data as a function of temperature.

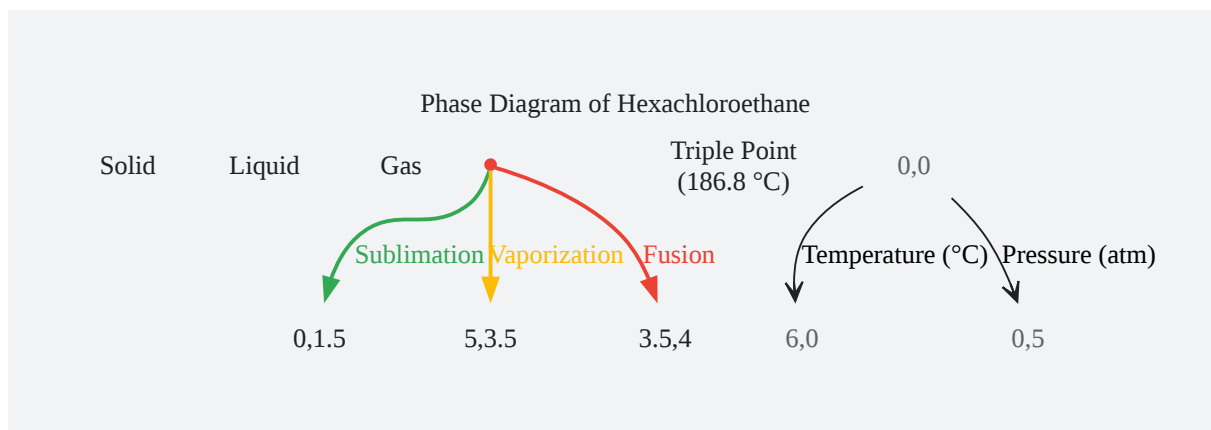
## Visualizations

To better illustrate the concepts discussed, the following diagrams have been generated using the DOT language.



[Click to download full resolution via product page](#)

An experimental setup for the static vapor pressure method.



[Click to download full resolution via product page](#)

A simplified phase diagram for **hexachloroethane**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. The vapour pressures, latent heats of sublimation and transition points of solid hexachloroethane - Transactions of the Faraday Society (RSC Publishing) [[pubs.rsc.org](https://pubs.rsc.org)]
- 2. Hexachloroethane | Cl<sub>3</sub>CCCl<sub>3</sub> | CID 6214 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. WTT- Under Construction Page [[wtt-pro.nist.gov](https://wtt-pro.nist.gov)]
- To cite this document: BenchChem. [Hexachloroethane: A Comprehensive Technical Guide to its Sublimation Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b051795#hexachloroethane-sublimation-temperature-and-pressure>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)